

Application Notes and Protocols for Jak3-IN-13 in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Jak3-IN-13, also identified as NIBR3049 and TCS 21311, is a potent and selective inhibitor of Janus kinase 3 (JAK3).[1][2] JAK3 is a member of the Janus family of tyrosine kinases (which also includes JAK1, JAK2, and TYK2) that are crucial for signal transduction of numerous cytokines and growth factors, playing a key role in the regulation of the immune system.[3][4][5] Specifically, JAK3 is predominantly expressed in hematopoietic cells and associates with the common gamma chain (yc) of cytokine receptors for interleukins IL-2, IL-4, IL-7, IL-9, IL-15, and IL-21.[4] Dysregulation of the JAK3 signaling pathway is implicated in a variety of autoimmune diseases and cancers, making it an attractive therapeutic target.[4][6]

Jak3-IN-13 exhibits high selectivity for JAK3, with significantly lower activity against other JAK family members, making it a valuable tool for studying the specific roles of JAK3 in cellular processes.[1] These application notes provide detailed protocols for the use of **Jak3-IN-13** in cell culture experiments to investigate its effects on cellular signaling and function.

Mechanism of Action

Jak3-IN-13 functions as an ATP-competitive inhibitor, binding to the ATP-binding site of the JAK3 enzyme.[7] This binding prevents the phosphorylation and activation of JAK3, which in turn blocks the subsequent phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins, particularly STAT5.[8][9] The inhibition of STAT phosphorylation prevents their



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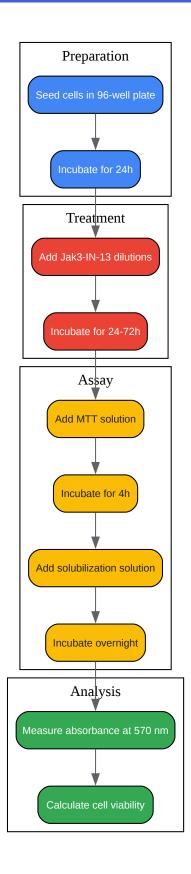
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dimerization and translocation to the nucleus, thereby downregulating the transcription of target genes involved in immune cell activation, proliferation, and survival.[4][5]









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